

what is Pelecopan mechanism of action

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pelecopan

CAS No.: 2378380-49-3

Cat. No.: S12864284

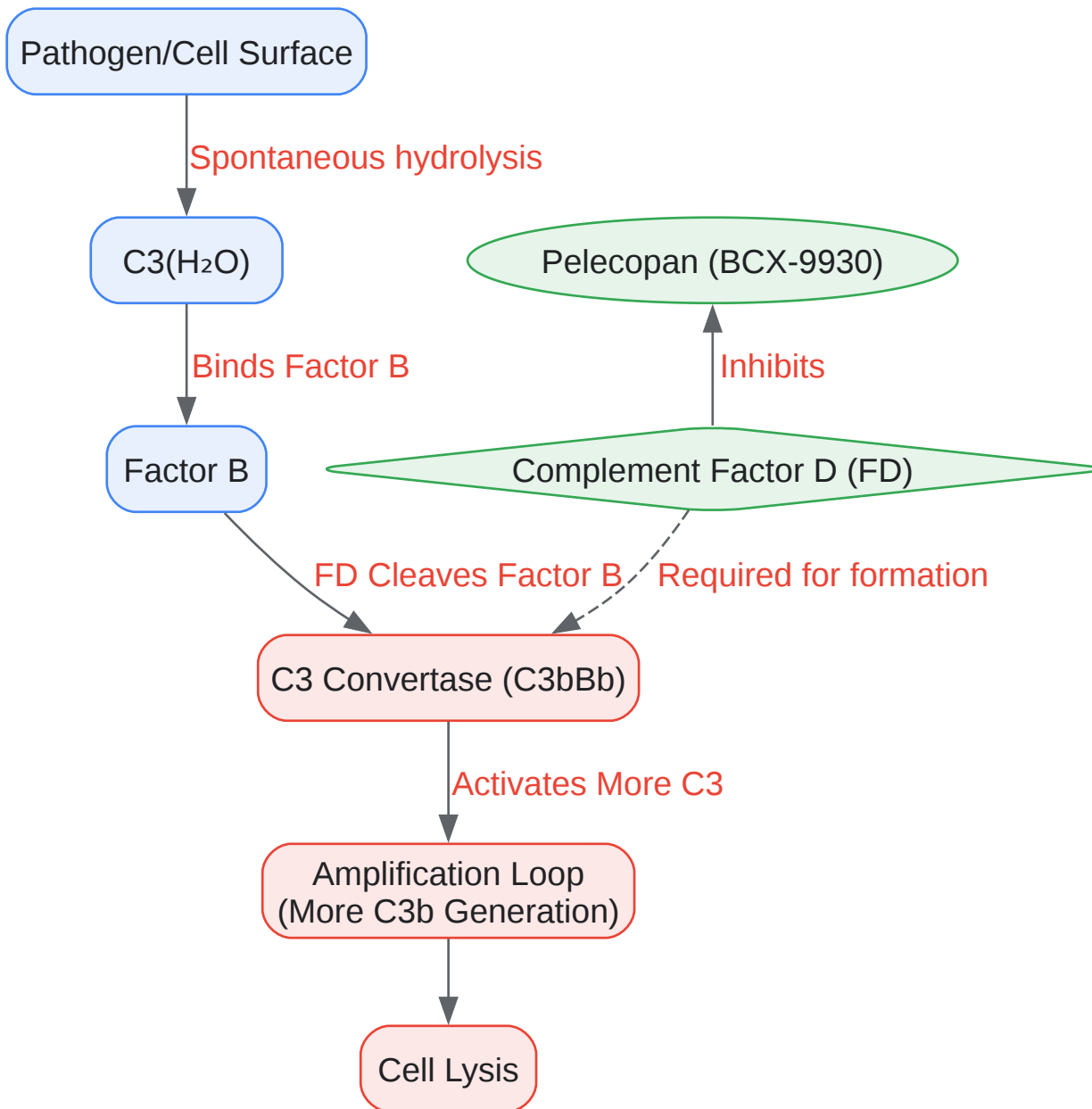
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Core Mechanism of Action

Pelecopan exerts its effect by targeting **complement factor D (FD)**, a serine protease that plays a critical role in the alternative complement pathway [1] [2].

- **Target:** Complement Factor D (a serine protease) [1] [2]
- **Primary Action:** Potent and selective inhibition of Factor D [1] [3]
- **Pathway Affected:** Alternative Pathway (AP) of the complement system [2]
- **Key Biological Outcome:** Prevents both **intravascular and extravascular hemolysis** in Paroxysmal Nocturnal Hemoglobinuria (PNH) and suppresses the accumulation of C3 fragments on PNH erythrocytes [1] [3] [2]

The diagram below illustrates how **Pelecopan** inhibits the alternative complement pathway:



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Pelecopan inhibits Factor D, blocking the formation of C3 convertase and the alternative complement pathway amplification loop. [1] [2]

Quantitative Pharmacological Data

The tables below summarize key quantitative data from experimental findings.

Table 1: In Vitro Potency and Selectivity of Pelecopan

Assay / Parameter	Measured Value (IC ₅₀)	Experimental Context / Notes
Factor D Inhibition	14.3 nM	Against purified human factor D [1] [3] [2].
Proteolytic Activity	28.1 nM	Against factor B bound to C3b [1] [3].
AP-mediated Hemolysis	29.5 nM	In rabbit erythrocytes [1] [3] [2].
C3 Fragment Suppression	39.3 nM	On PNH erythrocytes [2].
Serine Protease Selectivity	>28 μM to >50 μM	No significant inhibition of thrombin, activated protein C, tissue plasminogen activator, trypsin, activated factor X, or activated factor XII [2].

Table 2: In Vivo/Ex Vivo Efficacy and Physicochemical Properties

Category	Parameter	Details
Ex Vivo Efficacy	Model & Result	In rhesus monkeys; 100 and 200 mg PO, twice daily completely suppressed Alternative Pathway (AP) activity in serum [2].
Physicochemical Properties	Molecular Formula	C ₂₃ H ₁₉ FN ₂ O ₄ [1] [4] [5].
	Molecular Weight	406.41 g/mol [1] [5] [3].
	CAS Registry No.	2378380-49-3 [1] [4] [5].

Experimental Evidence Summary

Research indicates **Pelecopan**'s potential in diseases driven by the alternative complement pathway.

- **Paroxysmal Nocturnal Hemoglobinuria (PNH): Pelecopan** prevents hemolysis of PNH red blood cells by inhibiting the complement cascade at the level of Factor D [1] [2].
- **C3 Glomerulopathy:** The drug reached Phase 2 clinical trials for this condition [4].
- **IgA Nephropathy:** Development was also pursued for this indication, but the drug's highest development phase for PNH, IgA Nephropathy, and other listed conditions is now **Discontinued** [6] [4].

Research and Development Status

Pelecopan is designated as a **New Molecular Entity** and is an **orally administered** small molecule [6] [4]. As of early 2025, its highest development phase for several indications, including PNH, is listed as **Discontinued** [6] [4]. It is currently available **for research use only** from chemical suppliers [1] [5] [3].

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To cite this document: Smolecule. [what is Pelecopan mechanism of action]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12864284#what-is-pelecopan-mechanism-of-action>]

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